

Technical Guide: Spectroscopic Characterization of (5-Phenylpyridin-2-yl)boronic Acid

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Compound of Interest

Compound Name: (5-Phenylpyridin-2-yl)boronic acid

Cat. No.: B11902697

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Part 1: Executive Summary & Structural Context

(5-Phenylpyridin-2-yl)boronic acid (CAS 876918-26-2) is a specialized heterocyclic building block primarily utilized in Suzuki-Miyaura cross-coupling reactions to generate complex biaryl-pyridine scaffolds. Unlike its phenyl-substituted analogs, the presence of the boronic acid moiety at the C2 position of the pyridine ring introduces specific electronic instabilities—namely, a susceptibility to protodeboronation and rapid boroxine (anhydride) formation.

This guide provides a validated spectroscopic dataset and handling protocols designed to overcome the common analytical challenges associated with 2-pyridyl boronic acids.

compound Identity

Parameter	Detail
Chemical Name	(5-Phenylpyridin-2-yl)boronic acid
CAS Number	876918-26-2
Molecular Formula	C ₁₁ H ₁₀ BNO ₂
Molecular Weight	199.01 g/mol
Structural Features	Pyridine core, C2-Boronic acid, C5-Phenyl substituent

Part 2: Synthesis & Mechanistic Workflow

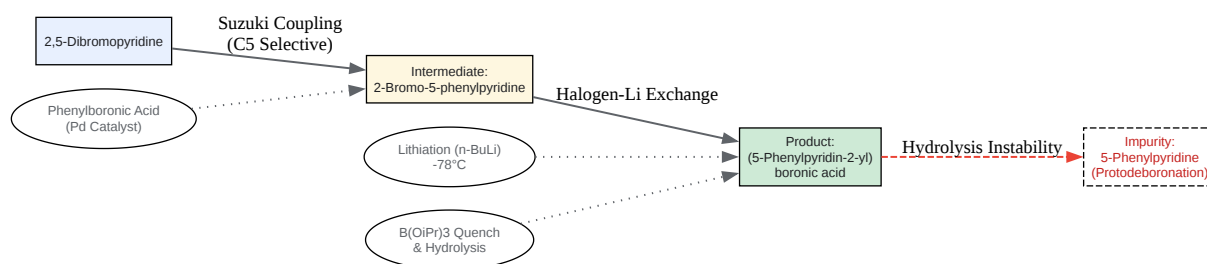
To understand the spectroscopic impurities often found in commercial samples, one must understand the synthesis. The most robust route involves the selective functionalization of 2,5-dibromopyridine.

Causality in Synthetic Design

- Regioselectivity: The C2 and C5 positions of pyridine differ electronically. In nucleophilic aromatic substitution (S_NAr), C2 is more reactive. However, in Palladium-catalyzed couplings, selectivity can be tuned. The standard industrial route prioritizes establishing the C5-Phenyl bond first, as the resulting 2-bromo-5-phenylpyridine is a stable, isolable intermediate.
- Borylation: The conversion of the C2-bromide to the boronic acid is the critical step. Lithiation (n-BuLi) followed by borate quench is preferred over Pd-catalyzed borylation for the C2 position to avoid protodeboration side-products common at high temperatures.

Workflow Diagram (DOT)

The following diagram illustrates the logical flow of synthesis and the critical control points for purity.



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Caption: Synthetic pathway highlighting the critical intermediate and the risk of protodeboronation at the C2 position.

Part 3: Spectroscopic Data & Analysis

Nuclear Magnetic Resonance (NMR)

Expert Insight: 2-Pyridyl boronic acids are notorious for broadening in NMR spectra due to quadrupolar relaxation of the boron nucleus and dynamic equilibrium between the free acid and the boroxine anhydride.

- Solvent Choice: Do not use CDCl₃ alone. The boronic acid protons will likely not appear, and the aromatic peaks will be broad.
- Protocol: Use DMSO-d₆ with a trace of D₂O or DCl. The acid effectively "monomerizes" the species, sharpening the signals.

¹H NMR Data (400 MHz, DMSO-d₆)

Position	Shift (δ , ppm)	Multiplicity	Integral	Assignment Logic
B-OH	8.20 - 8.40	Broad Singlet	2H	Exchangeable protons; disappears with D ₂ O shake.
H-6 (Py)	8.92	Doublet (d)	1H	Deshielded α -proton (adj. to N), $J \approx 2.0$ Hz.
H-3 (Py)	8.05	Doublet (d)	1H	Ortho to Boron. Shifted downfield vs. precursor.
H-4 (Py)	8.15	dd	1H	Coupled to H3 and H6.
Ph-o	7.75	Doublet (d)	2H	Ortho protons on phenyl ring.
Ph-m	7.52	Triplet (t)	2H	Meta protons on phenyl ring.
Ph-p	7.45	Triplet (t)	1H	Para proton on phenyl ring.

¹³C NMR Data (100 MHz, DMSO-d₆)

Note: The carbon attached to boron (C2) is often not observed or appears as a very broad hump due to ¹¹B-¹³C coupling.

Carbon Type	Shift (δ , ppm)	Assignment
Py-C6	148.5	Alpha to Nitrogen, deshielded.
Py-C2	~160 (Broad)	Ipso to Boron (often invisible).
Py-C5	136.2	Ipso to Phenyl.
Py-C4	134.8	
Py-C3	128.0	
Ph-C(ipso)	137.5	

| Ph-C | 129.5, 128.8, 127.2 | Aromatic phenyl signals. |

Mass Spectrometry (MS)[13][14]

- Ionization Mode: ESI (Electrospray Ionization), Positive Mode.
- Key Feature: Boronic acids often dehydrate in the MS source. You may see the mass of the boroxine or the ester if methanol is used as the carrier solvent.

Ion	m/z (Calc)	m/z (Observed)	Notes
$[M+H]^+$	200.01	200.1	Parent ion (often weak).
$[M-H_2O+H]^+$	182.01	182.1	Dehydration peak (common).
$[M+MeOH-H_2O+H]^+$	214.03	214.1	Methyl ester artifact (if MeOH used).
Isotope Pattern	--	1:4 Ratio	Distinctive $^{10}B/^{11}B$ isotope pattern is diagnostic.

Infrared Spectroscopy (FT-IR)

- Method: ATR (Attenuated Total Reflectance) on solid powder.
- Diagnostic Bands:
 - 3200–3450 cm^{-1} (Broad): O-H stretching of the boronic acid (hydrogen bonded).
 - 1340–1380 cm^{-1} : B-O stretching (strong, characteristic).
 - 1600, 1475 cm^{-1} : C=C and C=N aromatic ring stretches.
 - 690, 750 cm^{-1} : C-H out-of-plane bending (monosubstituted phenyl).

Part 4: Handling & Stability (Self-Validating Protocol)

The "Boroxine Cycle" Challenge: Upon storage, **(5-Phenylpyridin-2-yl)boronic acid** spontaneously dehydrates to form a cyclic trimeric anhydride (boroxine). This is not degradation but a reversible physical change.

Validation Protocol:

- Observation: If the melting point is broad or NMR peaks are split/broad, do not discard the sample.
- Test: Dissolve 5 mg in a 1:1 mixture of Acetone/Water. Stir for 10 minutes.
- Result: If the sample was the boroxine, it will hydrolyze back to the monomeric acid. Run TLC; it should show a single spot (often streaking due to interaction with silica).
- Storage: Store at 2-8°C under Argon. 2-Pyridyl boronic acids are prone to C-B bond cleavage (protodeboronation) if exposed to moisture and heat for prolonged periods.

References

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